"Ethyl 5-(6-Methoxy-2-pyridyl)-2-furoate" basic properties

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Compound of Interest

Compound Name:	*Ethyl 5-(6-Methoxy-2-pyridyl)-2-furoate*
CAS No.:	*1187163-38-7*
Cat. No.:	*B1391873*

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An In-Depth Technical Guide to **Ethyl 5-(6-Methoxy-2-pyridyl)-2-furoate** for Drug Development Professionals

Introduction

The pyridine and furan ring systems are foundational scaffolds in medicinal chemistry, each contributing unique physicochemical properties to bioactive molecules.[1][2][3] When combined, they form the pyridyl-furan motif, a privileged structural class that has garnered significant interest in drug discovery.[4][5] This guide focuses on a specific exemplar of this class, **Ethyl 5-(6-Methoxy-2-pyridyl)-2-furoate** (CAS 1187163-38-7), a biaryl compound with potential as a key intermediate or building block in the synthesis of novel therapeutic agents.

The strategic placement of a methoxy group on the pyridine ring and the presence of an ethyl ester on the furan moiety provide multiple vectors for synthetic modification, making this molecule a versatile platform for library synthesis. The nitrogen atom in the pyridine ring acts as a hydrogen bond acceptor and improves aqueous solubility, a critical parameter in drug design.[1] This document serves as a comprehensive technical resource for researchers, providing

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detailed insights into the synthesis, characterization, and potential applications of this valuable chemical entity.

PART 1: Physicochemical and Stability Profile

A thorough understanding of a compound's physical properties is critical for its effective use in a laboratory setting, influencing everything from solvent selection to purification and storage.

Core Properties

The fundamental properties of **Ethyl 5-(6-Methoxy-2-pyridyl)-2-furoate** are summarized below. While experimental data for this specific molecule is not widely published, these values are calculated or estimated based on its constituent fragments and related known compounds.

Property	Value	Source / Method
CAS Number	1187163-38-7	BLDpharm[6]
Molecular Formula	$C_{13}H_{13}NO_3$	Calculated
Molecular Weight	231.25 g/mol	Calculated
Appearance	White to off-white solid (Predicted)	Analogy to similar biaryls[7]
Melting Point	> 60 °C (Predicted)	Analogy to substituted furoates[8]
Boiling Point	> 330 °C (Predicted)	Analogy to similar biaryls[8]
Solubility	Soluble in DCM, EtOAc, THF, Acetone. Sparingly soluble in hexanes, methanol.	General solubility of biaryl esters
LogP	~2.5 (Predicted)	Estimation

Stability and Storage

Furoate esters, like the title compound, are generally stable under standard laboratory conditions. However, they are susceptible to hydrolysis, particularly under strong basic or acidic conditions which will cleave the ethyl ester to the corresponding carboxylic acid.[9]

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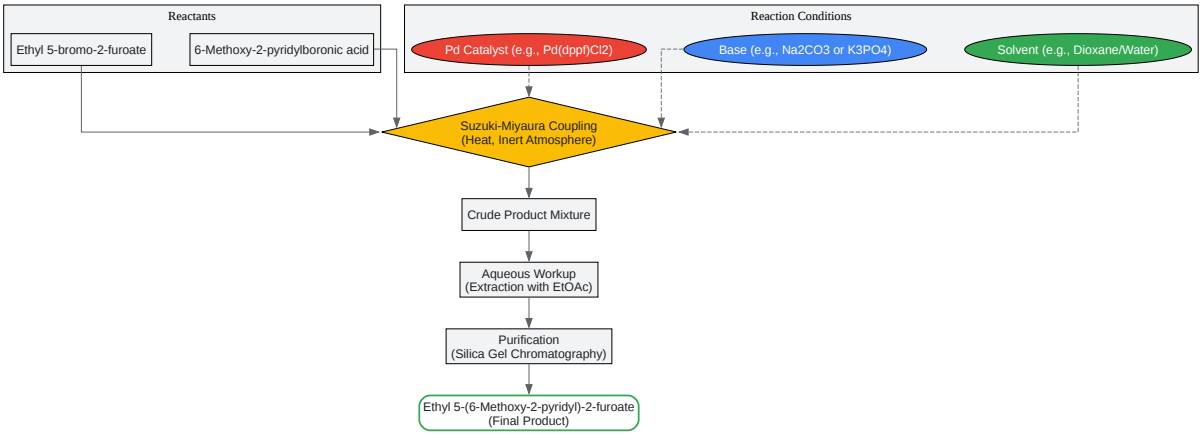
- Recommended Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. For long-term storage, refrigeration at 2-8°C is recommended.
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong bases. The ester linkage is vulnerable to hydrolysis, and the pyridine nitrogen can be protonated or alkylated. [9]

PART 2: Synthesis and Purification Protocol

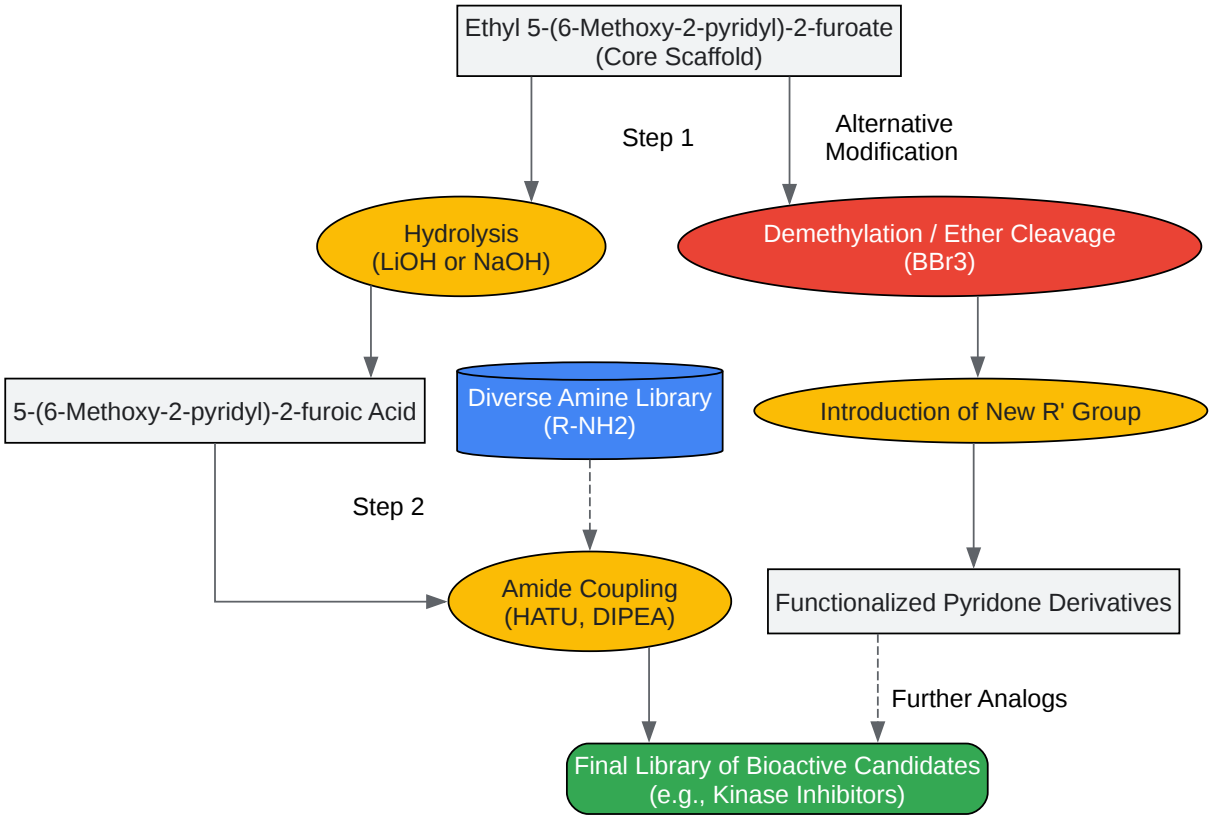
The most logical and widely adopted method for constructing the C-C bond between the furan and pyridine rings is the Suzuki-Miyaura cross-coupling reaction.[10][11] This palladium-catalyzed reaction offers high yields, excellent functional group tolerance, and mild reaction conditions.[12] The proposed synthesis involves coupling Ethyl 5-bromo-2-furoate with 6-Methoxy-2-pyridylboronic acid.

Proposed Synthetic Workflow

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